

what is the chemical structure of 3-epi-Tilifodiolide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-epi-Tilifodiolide

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An In-depth Technical Guide to 3-epi-Tilifodiolide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, and available data on **3-epi-Tilifodiolide**, a naturally occurring diterpenoid. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the chemical properties and potential biological activities of this compound.

Chemical Structure and Properties

3-epi-Tilifodiolide is a stereoisomer of Tilifodiolide, a neo-clerodane diterpenoid. The "3-epi" designation indicates that the stereochemistry at the third carbon position is inverted relative to Tilifodiolide.

Molecular Formula: $C_{20}H_{16}O_5$ [\[1\]](#)

Molecular Weight: 336.34 g/mol [\[1\]](#)

CAS Number: 1983982-42-8 [\[1\]](#) [\[2\]](#) [\[3\]](#)

The precise stereochemical configuration of **3-epi-Tilifodiolide** can be represented by its Simplified Molecular-Input Line-Entry System (SMILES) string: C1--INVALID-LINK--CCC2C=CC3C(=O)O--INVALID-LINK--C=3C1=2. In contrast, the SMILES string for Tilifodiolide

is C1CC2=C(C[C@H]1C3=CCOC3=O)C4=C(C=C2)C(=O)O[C@H]4C5=COC=C5. A comparison of these notations confirms the epimerization at the C3 position.

Table 1: Physicochemical Properties of **3-epi-Tilifodiolide**

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₆ O ₅	ChemNorm[1]
Molecular Weight	336.34 g/mol	ChemNorm[1]
CAS Number	1983982-42-8	MedChemExpress, TargetMol, ChemNorm[1][2][3]
Appearance	Powder	ChemNorm[1]
Purity	≥98% (HPLC)	ChemNorm[1]
Storage	2-8°C under seal in a ventilated, dry environment	ChemNorm[1]

Experimental Data

Detailed experimental data for **3-epi-Tilifodiolide**, including spectroscopic analyses such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), are not readily available in the public domain. Researchers interested in these data are advised to consult the primary scientific literature that first reported the isolation and characterization of this specific epimer.

Experimental Protocols

Isolation

3-epi-Tilifodiolide has been isolated from the aerial parts of *Salvia leucantha*.^[4] The general procedure for isolating diterpenoids from plant material typically involves the following workflow:

Caption: General workflow for the isolation of **3-epi-Tilifodiolide**.

A detailed protocol for the isolation of the closely related compound, Tilifodiolide, from *Salvia tiliifolia* has been described. This procedure generally involves extraction with organic solvents,

followed by a series of chromatographic separations to yield the pure compound. It is plausible that a similar methodology is employed for the isolation of **3-epi-Tilifodiolide**.

Synthesis

To date, a specific synthetic route for **3-epi-Tilifodiolide** has not been published in peer-reviewed literature. The synthesis of complex diterpenoids often involves multi-step sequences that require careful control of stereochemistry.

Biological Activity

There is currently a lack of specific data on the biological activity of **3-epi-Tilifodiolide**. However, the biological profile of its parent compound, Tilifodiolide, has been investigated and may provide some insights into the potential activities of its epimer. The stereochemistry of a molecule can significantly impact its biological activity.

Biological Activity of Tilifodiolide

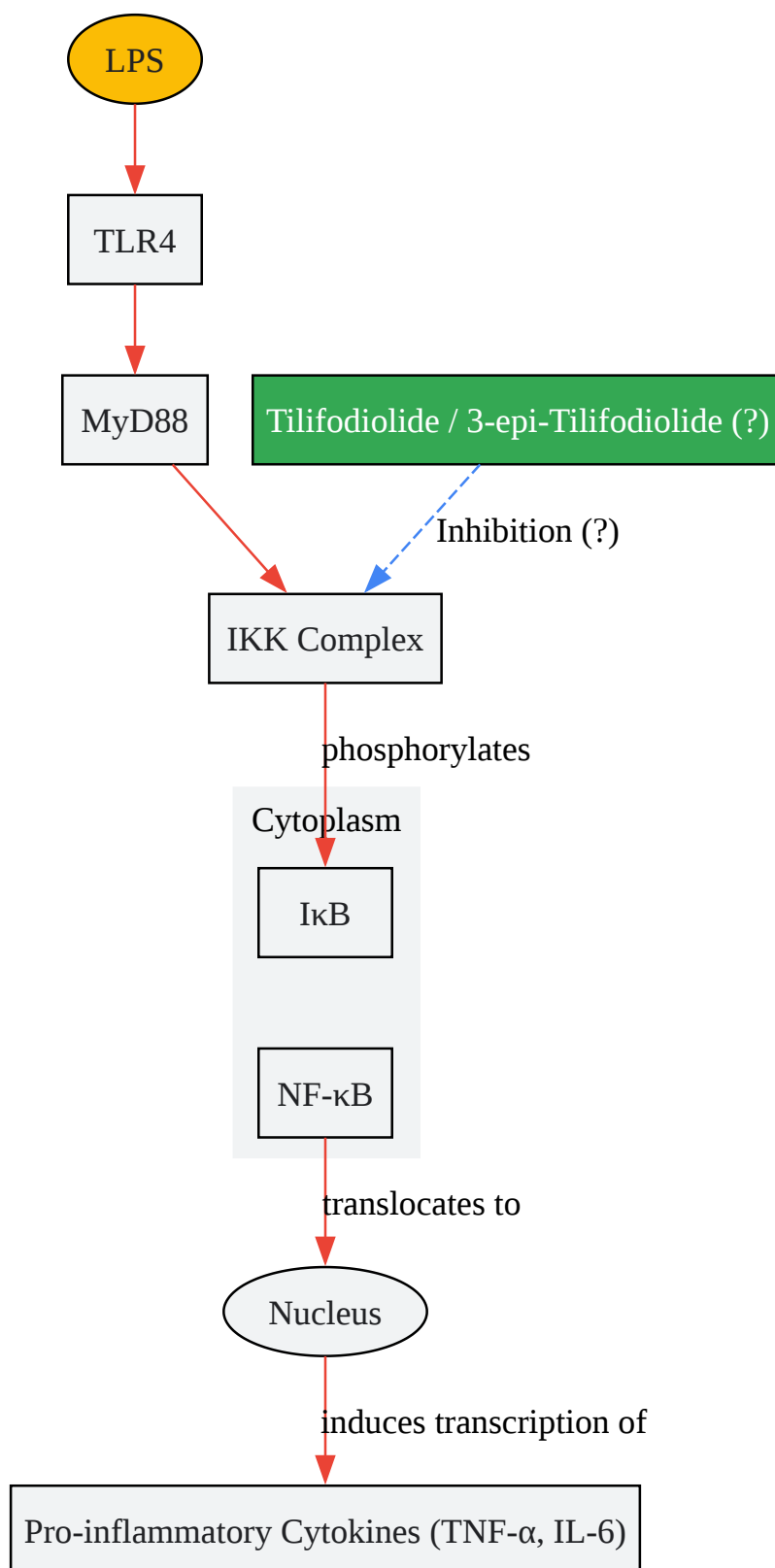
Tilifodiolide has demonstrated anti-inflammatory and antinociceptive effects. The compound has been shown to inhibit the production of pro-inflammatory cytokines such as TNF- α and IL-6 in murine macrophages.

Table 2: Reported Biological Activities of Tilifodiolide

Activity	Assay	Result
Anti-inflammatory	Inhibition of TNF- α production in LPS-stimulated macrophages	IC ₅₀ = 5.66 μ M
Anti-inflammatory	Inhibition of IL-6 production in LPS-stimulated macrophages	IC ₅₀ = 1.21 μ M
Antinociceptive	Formalin test (Phase 1)	ED ₅₀ = 48.2 mg/kg
Antinociceptive	Formalin test (Phase 2)	ED ₅₀ = 28.9 mg/kg
Antinociceptive	Acetic acid-induced writhing test	ED ₅₀ = 32.3 mg/kg

Potential Signaling Pathways

Given the anti-inflammatory activity of Tilifodiolide, it is likely that it modulates signaling pathways involved in the inflammatory response. A potential pathway that could be affected is the NF- κ B signaling cascade, which is a key regulator of pro-inflammatory gene expression.



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Caption: Postulated inhibitory effect on the NF-κB signaling pathway.

It is important to note that the effect of **3-epi-Tilifodiolide** on this or any other signaling pathway has not been experimentally verified. Further research is required to elucidate the specific biological targets and mechanisms of action for this compound.

Conclusion

3-epi-Tilifodiolide is a defined stereoisomer of the known bioactive natural product, Tilifodiolide. While its basic chemical properties are documented, there is a significant gap in the publicly available scientific literature regarding its detailed experimental characterization, synthesis, and biological activity. The information available for Tilifodiolide provides a valuable starting point for future investigations into the potential therapeutic applications of its 3-epi isomer. Researchers are encouraged to pursue further studies to fully characterize this compound and explore its pharmacological profile.

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References

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- To cite this document: BenchChem. [what is the chemical structure of 3-epi-Tilifodiolide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12379093#what-is-the-chemical-structure-of-3-epi-tilifodiolide]

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